



Application Notes and Protocols for Spark Plasma Sinteraing (SPS) of Al₃Ni₅

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Compound of Interest		
Compound Name:	Trialuminium pentanickel	
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Audience: Researchers, scientists, and materials development professionals.

Introduction

Spark Plasma Sintering (SPS), also known as Field Assisted Sintering Technology (FAST), is a powerful powder metallurgy technique for the rapid consolidation and synthesis of a wide variety of materials, including intermetallic compounds. This document provides a detailed protocol and application notes for the synthesis of the aluminide nickelide compound Al₃Ni₅ via reactive Spark Plasma Sintering of elemental aluminum and nickel powders. Due to the limited availability of direct experimental data for the SPS of Al₃Ni₅, the following protocol is based on established parameters for the synthesis of other nickel aluminide intermetallics, such as NiAl and Ni₃Al, and is intended to serve as a robust starting point for process optimization.

The synthesis of Al₃Ni₅ through SPS typically involves a reactive sintering process where a stoichiometric mixture of aluminum and nickel powders is subjected to simultaneous uniaxial pressure and a pulsed direct current. The rapid heating rates and applied pressure facilitate the diffusion and reaction between the elemental powders to form the desired intermetallic phase in-situ.

Data Presentation: SPS Parameters for Nickel Aluminides



The following table summarizes typical SPS parameters reported for the synthesis of various nickel aluminide intermetallics from elemental or mechanically alloyed powders. These parameters can be used as a guide for developing a process for Al₃Ni₅.

Intermetalli c Phase	Sintering Temperatur e (°C)	Applied Pressure (MPa)	Heating Rate (°C/min)	Holding Time (min)	Reference
Ni₃Al	1100	20	50 - 200	5	[1]
Ni₃Al	1100	Not Specified	100	5	[2][3]
Ni-Al Composites	900 - 1100	10 - 40	Not Specified	0.5 - 8	[4][5]
NiAl in HEA	850	50	100	5	[6]
AlNi in Cu-Al- Ni	600 - 900	30	Not Specified	0	[7]

Experimental Protocol: Reactive SPS of Al₃Ni₅

This protocol details the steps for the in-situ synthesis of Al₃Ni₅ from a stoichiometric mixture of elemental aluminum and nickel powders.

1. Powder Preparation:

- Stoichiometric Calculation: To synthesize Al₃Ni₅, the elemental powders should be mixed in a
 3:5 atomic ratio of Aluminum to Nickel.
- Powder Weighing and Blending: Accurately weigh high-purity elemental aluminum (e.g., <45 μm, 99.5% purity) and nickel (e.g., <10 μm, 99.8% purity) powders in a glovebox under an inert atmosphere (e.g., Argon) to prevent oxidation.
- (Optional but Recommended) Mechanical Alloying: For enhanced reactivity and microstructural homogeneity, it is recommended to mechanically alloy the powder mixture.
 - Milling Media: Use stainless steel vials and balls.



- Ball-to-Powder Ratio: A ratio of 10:1 is recommended.
- Milling Atmosphere: Argon.
- Milling Speed and Time: Mill at a moderate speed (e.g., 200-300 rpm) for a duration of 1-5 hours. This will create composite powder particles with a high density of Al/Ni interfaces, promoting the reactive synthesis during SPS.

2. SPS Die Assembly:

- Die Material: Use a graphite die and punches.
- Graphoil Lining: Line the inner wall of the die and the surfaces of the punches with graphite foil to prevent reaction between the powder and the die set and to facilitate sample ejection.
- Powder Loading: Carefully load the blended or mechanically alloyed powder into the graphite die. Ensure an even distribution of the powder.
- 3. Spark Plasma Sintering Process:
- Loading into SPS Chamber: Place the die assembly into the SPS chamber.
- Evacuation: Evacuate the chamber to a vacuum level of at least 10⁻² Pa.[4]
- Initial Pressure Application: Apply a low initial pressure (e.g., 5-10 MPa) to ensure good electrical contact.
- Heating and Sintering Cycle (Proposed):
 - Heating Rate: A heating rate of 100°C/min is a common starting point.[2][6]
 - Sintering Temperature: Based on the Al-Ni phase diagram and data from other nickel aluminides, a sintering temperature in the range of 800°C to 1000°C should be investigated. A lower temperature may be sufficient due to the exothermic nature of the Al-Ni reaction.
 - Pressure Profile: The final sintering pressure (e.g., 30-50 MPa) should be applied as the temperature rises, typically reaching the maximum pressure before the maximum

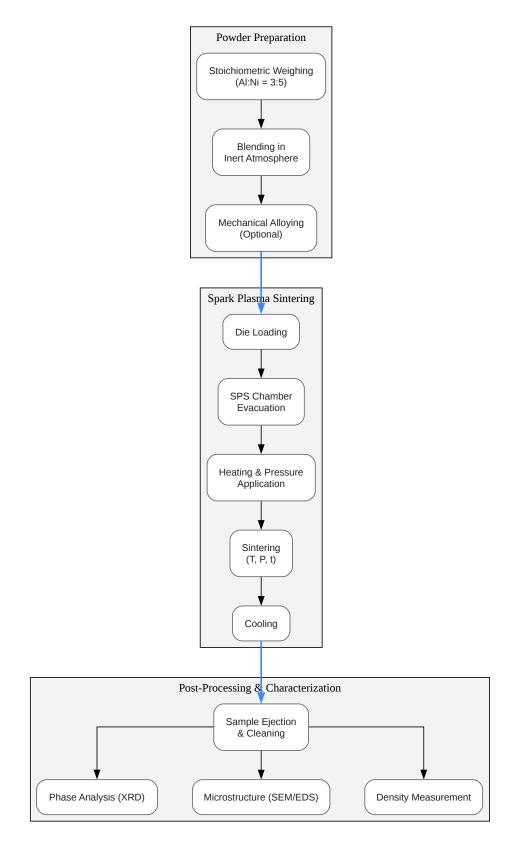


temperature.

- Holding Time: A short holding time of 0 to 5 minutes at the peak temperature is recommended to allow for the completion of the reaction and densification without excessive grain growth.[6][7]
- Cooling: After the holding time, the sample should be cooled down. The cooling rate is typically determined by the instrument's capabilities.
- 4. Post-SPS Processing and Characterization:
- Sample Ejection: After the die has cooled to room temperature, carefully eject the sintered pellet.
- Cleaning: Remove the graphite foil and clean the surface of the sample, for example, by light grinding with SiC paper.
- Characterization:
 - Phase Identification: Use X-ray Diffraction (XRD) to confirm the formation of the Al₃Ni₅ phase and to check for the presence of any unreacted elements or other intermetallic phases.
 - Microstructural Analysis: Employ Scanning Electron Microscopy (SEM) with Energy Dispersive X-ray Spectroscopy (EDS) to examine the microstructure, porosity, and elemental distribution within the sintered sample.
 - Density Measurement: Determine the bulk density of the sintered compact using the Archimedes method and calculate the relative density.

Mandatory Visualization





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Caption: Workflow for the synthesis of Al₃Ni₅ via Spark Plasma Sintering.



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